Biomarker analysis for linoleylanilide exposure in murine models

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Compound of Interest

Compound Name:	*Linoleylanilide*
CAS No.:	*19878-10-5*
Cat. No.:	*B1675493*

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Application Note: Quantitation and Biological Impact of **Linoleylanilide** (LAA) in Murine Models of Toxic Oil Syndrome

Executive Summary & Introduction

Linoleylanilide (LAA), also known as N-phenyllinoleamide, is a fatty acid anilide (FAA) identified as a critical marker of exposure in the "Toxic Oil Syndrome" (TOS) epidemic (Spain, 1981). While the exact etiology of TOS remains complex, LAA serves as a primary chemical biomarker for the ingestion of denatured rapeseed oil.

Reproducing the full spectrum of TOS in murine models has historically been challenging due to inter-strain variability in susceptibility. However, detecting LAA exposure and its downstream immunotoxic effects—specifically the "autoimmune-like" shift involving eosinophilia and elevated IgE—is critical for drug development and toxicology screening.

Scope of this Guide: This application note details a dual-stream workflow:

- Analytical Quantitation: A validated LC-MS/MS protocol for detecting LAA in murine plasma.

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- Biological Impact Analysis: Flow cytometry and immunoassay protocols to assess the LAA-induced autoimmune shift.

Experimental Design & Pharmacokinetics

To study LAA, researchers must distinguish between exposure markers (the drug itself) and effect markers (biological response). LAA is highly lipophilic; therefore, bioavailability and matrix effects in plasma are significant concerns.

Study Workflow: The following diagram outlines the critical path from dosing to data acquisition.

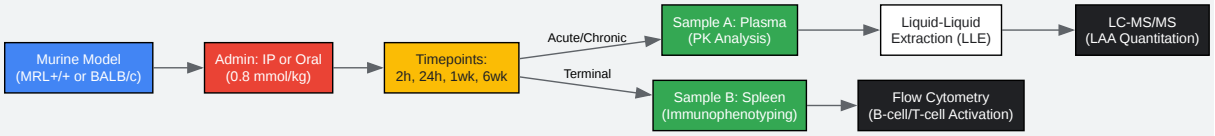

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Figure 1: Integrated workflow for LAA pharmacokinetics and immunotoxicology assessment.

Protocol A: LC-MS/MS Quantitation of Linoleylanilide

Rationale: LAA is hydrophobic. Protein precipitation alone often results in poor recovery due to lipid trapping. This protocol uses Liquid-Liquid Extraction (LLE) to maximize recovery and minimize matrix effects (ion suppression).

Equipment:

- System: Triple Quadrupole MS (e.g., Sciex 6500+ or Agilent 6495).
- Column: C18 Reverse Phase (e.g., Waters ACQUITY UPLC BEH C18, 1.7 µm, 2.1 x 50 mm).

Sample Preparation (LLE)

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- Aliquot: Transfer 50 µL of murine plasma to a glass tube.
- Internal Standard (IS): Add 10 µL of Oleylanilide-d5 (or 13C-labeled LAA if available) at 100 ng/mL.
- Extraction: Add 200 µL of Ethyl Acetate/Hexane (80:20 v/v).
  - Note: The hexane component reduces the extraction of more polar plasma phospholipids.
- Agitation: Vortex vigorously for 5 minutes.
- Separation: Centrifuge at 3,000 x g for 10 minutes at 4°C.
- Concentration: Transfer the supernatant to a clean vial and evaporate to dryness under nitrogen at 40°C.
- Reconstitution: Reconstitute in 100 µL of Acetonitrile/Water (50:50).

LC-MS/MS Parameters

- Mobile Phase A: Water + 0.1% Formic Acid.
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.
- Gradient: 50% B to 95% B over 4 minutes (LAA is late-eluting).
- Flow Rate: 0.4 mL/min.

MRM Transitions (Multiple Reaction Monitoring): The following transitions are derived from the amide bond cleavage characteristic of fatty acid anilides.

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Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Type	Collision Energy (eV)
Linoleylanilide	356.3 [M+H]+	94.1 (Aniline)	Quantifier	25
Linoleylanilide	356.3 [M+H]+	263.2 (Acyl chain)	Qualifier	20
Oleylanilide (IS)	358.3 [M+H]+	94.1 (Aniline)	Quantifier	25

Note: The m/z 94.1 product ion corresponds to the protonated aniline group [C6H5NH3]+, a signature fragment for this class.

Protocol B: Downstream Biological Biomarkers

LAA exposure in susceptible mice (e.g., MRL+/+, A.SW) induces an autoimmune phenotype. The primary biomarkers are not just the drug, but the response.

Mechanism of Action

LAA is metabolized by P450 enzymes, potentially generating reactive intermediates or altering lipid metabolism (increasing 12-HETE), which drives T-cell dysregulation.

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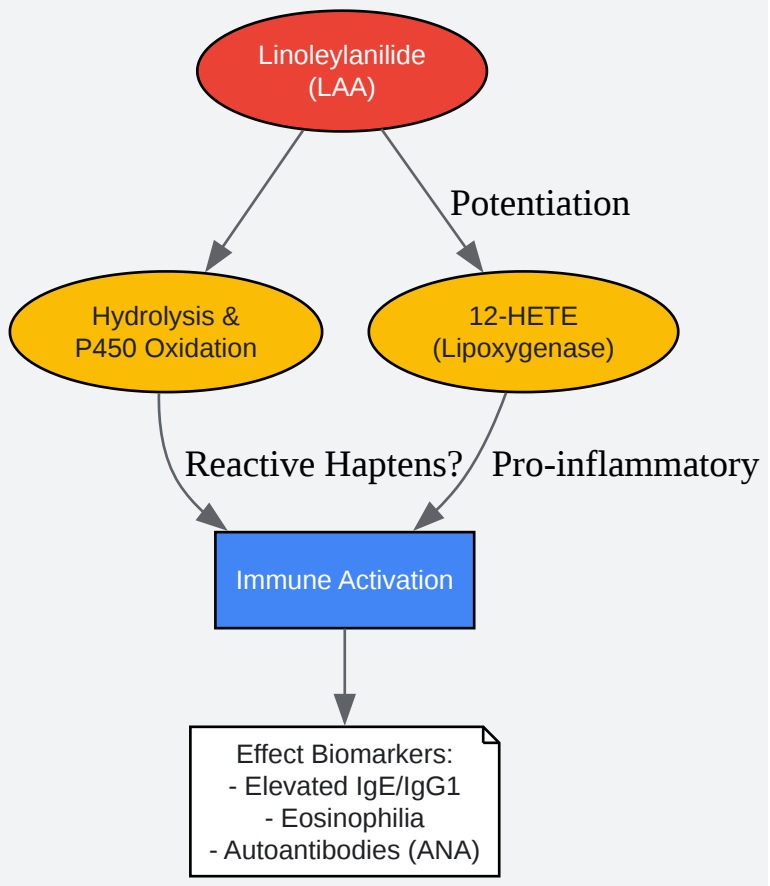

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Figure 2: Proposed pathogenic pathway linking LAA exposure to autoimmune biomarkers.

Flow Cytometry: Splenocyte Activation

Objective: Quantify B-cell expansion and activation.

- Tissue Prep: Harvest spleen; create single-cell suspension using a 70 µm strainer. Lyse RBCs.
- Staining Panel:
  - CD19 (FITC): B-cell marker.
  - CD69 (PE): Early activation marker.
  - MHC Class II (APC): Antigen presentation.

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- Acquisition: Acquire >50,000 events on a flow cytometer.
- Analysis: Gate on Lymphocytes -> Singlets -> CD19+. Assess Median Fluorescence Intensity (MFI) of CD69.

Serum Immunoassay (ELISA)

Objective: Detect the Th2-skewed humoral response (IgE/IgG1) typical of TOS models.

- Target: Total IgE and Anti-dsDNA (Autoantibodies).
- Method: Sandwich ELISA.
- Expected Result: LAA-treated mice typically show a 2-5 fold increase in serum IgE and IgG1 compared to vehicle controls after 3-6 weeks of exposure.

Summary of Expected Results

Biomarker Category	Specific Analyte	Detection Method	Expected Trend (LAA Treated)
Exposure	Linoleylanilide	LC-MS/MS	Detectable in plasma; t1/2 < 6h
Lipid Mediator	12-HETE	LC-MS/MS	Elevated (Potentiated LOX activity)
Immunology	Total IgE	ELISA	Significantly Elevated (Th2 shift)
Immunology	IgG1	ELISA	Elevated
Cellular	Eosinophils	Flow/Histology	Inconsistent (Strain dependent)

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